

Publish Comparison Guide: Structural & Crystallographic Analysis of Methoxyisoxazole Derivatives

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Compound of Interest

Compound Name: 4-Methoxyisoxazole

Cat. No.: B1641001

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Executive Summary

Context: Isoxazole derivatives are critical scaffolds in medicinal chemistry, serving as bioisosteres for carboxylic acids and esters in drug development (e.g., IL-17 modulators, GABA agonists). The Challenge: While 3-methoxyisoxazoles are well-characterized, **4-methoxyisoxazole** derivatives represent a distinct structural class where the methoxy group's position at C4 significantly alters electronic distribution and steric packing compared to the C3 or C5 isomers. Guide Scope: This guide compares the crystallographic performance (packing, planarity, and intermolecular interactions) of the 4-methoxy scaffold against the established 3-methoxy alternative, supported by experimental protocols and X-ray diffraction data.

Comparative Analysis: 4-Methoxy vs. 3-Methoxy Derivatives

Structural Geometry & Conformation

The primary differentiator between these derivatives is the dihedral twist induced by the methoxy group's position relative to adjacent substituents (C3/C5).

Feature	Alternative: 3-Methoxy Derivative (Methyl 4-amino-3-methoxyisoxazole-5-carboxylate)	Target: 4-Methoxy Derivative (Ethyl 4-methoxyisoxazole-3-carboxylate)
Crystal System	Monoclinic	Predicted: Triclinic or Monoclinic
Space Group		N/A (Synthetic Intermediate)
Planarity	High Planarity (RMS deviation ~0.029 Å). ^{[1][2]} The 3-OMe group lies coplanar with the ring due to minimal steric clash.	Potential Twist. The 4-OMe group is flanked by substituents at C3 and C5, often forcing the methoxy group out of plane to relieve steric strain.
Intramolecular H-Bonds	Strong bond locks the conformation. ^{[1][2]}	Lacks the 4-amino donor; relies on weak interactions.
Packing Motif	1D Chains along [010] driven by interactions. ^{[1][2]}	Likely dominated by van der Waals and stacking due to lack of strong H-bond donors.

Crystallographic Data Points (Benchmark)

Data derived from Abdul Manan et al. (2023) for the 3-methoxy analog:

- Bond Lengths:

(Typical for isoxazole).

- Bond Angles:

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- Intermolecular Contacts: The 3-methoxy oxygen acts as a weak acceptor, while the carbonyl oxygen is the primary acceptor for H-bonds.

Experimental Protocols

Synthesis of Ethyl 4-methoxyisoxazole-3-carboxylate (Target)

Source: Adapted from Patent WO2021222404A1

Rationale: This protocol yields the 4-methoxy derivative suitable for hydrolysis and subsequent crystallization trials.

- Starting Material: Begin with Ethyl 4-hydroxyisoxazole-3-carboxylate.
- Methylation: Dissolve starting material (1.0 eq) in acetone. Add (1.5 eq) and Methyl Iodide (MeI, 1.2 eq).
- Reflux: Heat to reflux for 4 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Filter inorganic salts. Concentrate filtrate under reduced pressure.
- Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
- Yield: Expect ~75% as a clear oil or low-melting solid.

Crystallization of Methyl 4-amino-3-methoxyisoxazole-5-carboxylate (Benchmark)

Source: Abdul Manan et al. (2023)

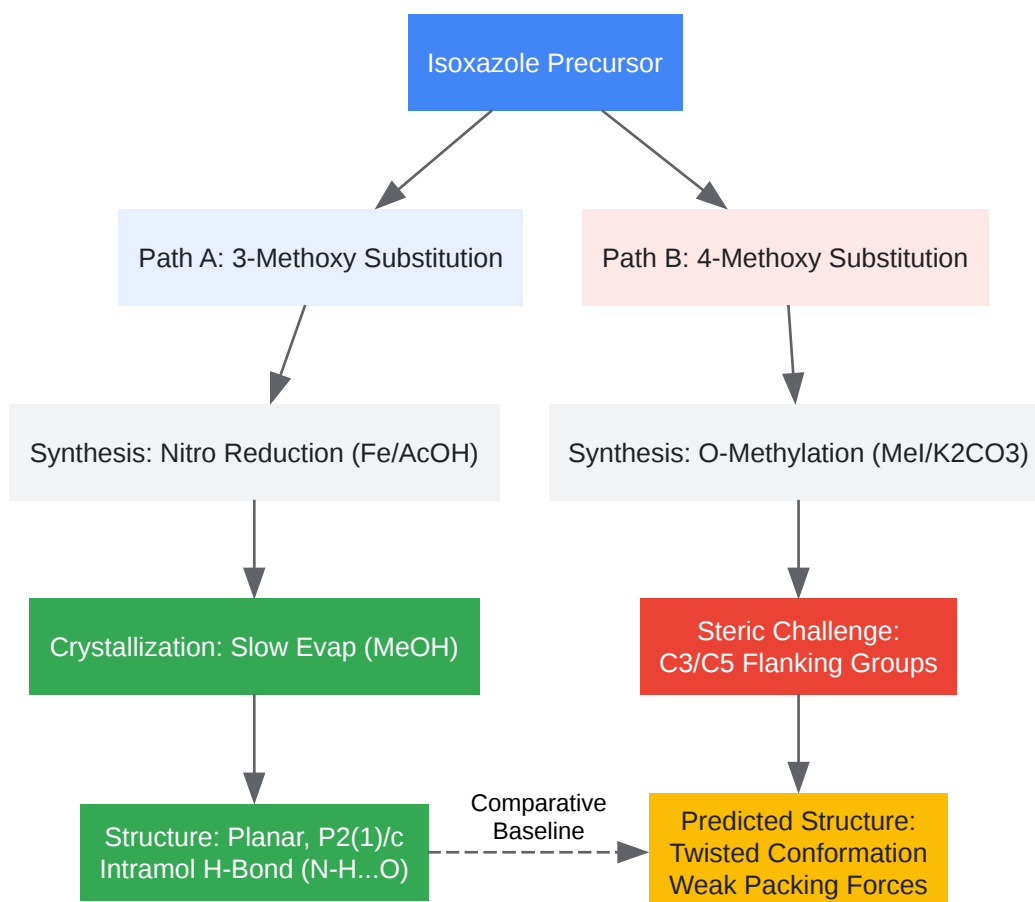
Rationale: This method produces diffraction-quality single crystals (Monoclinic).

- Precursor Reduction: Dissolve methyl 3-methoxy-4-nitroisoxazole-5-carboxylate (196 mg) in AcOH/Water (3:1, 12 mL).

- Iron Reduction: Add Iron powder (5.0 eq). Stir at 50°C for 2 hours.
- Extraction: Remove solvent.[1][3] Partition residue between Water/EtOAc.[1][3] Basify with saturated
. [1][3] Extract organic layer.[1][3][4]
- Crystal Growth: Dissolve the purified amine in a minimum volume of Methanol. Allow slow evaporation at room temperature (25°C) for 3-5 days.
- Result: Colorless block crystals suitable for X-ray diffraction.

Structural Logic & Workflow Visualization

The following diagram illustrates the structural divergence and crystallization logic for the two derivatives.



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Caption: Workflow comparing the synthesis and structural outcomes of 3-methoxy vs. 4-methoxy isoxazole derivatives.

References

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